

4-Acetoxybenzaldehyde: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Acetoxybenzaldehyde

Cat. No.: B1194636

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **4-acetoxybenzaldehyde**, a key intermediate in various synthetic pathways. Adherence to these guidelines is crucial for ensuring a safe laboratory environment and minimizing potential health risks. This document outlines the toxicological properties, recommended handling procedures, and emergency protocols.

Hazard Identification and Classification

4-Acetoxybenzaldehyde is classified as a hazardous substance. The following tables summarize its GHS classification and other relevant identifiers.

Table 1: Chemical Identification

Identifier	Value
IUPAC Name	(4-formylphenyl) acetate
Synonyms	4-Formylphenyl acetate, p-Acetoxybenzaldehyde
CAS Number	878-00-2 [1]
EC Number	212-898-3 [1]
Molecular Formula	C ₉ H ₈ O ₃ [1]
Molecular Weight	164.16 g/mol [1]
UNSPSC Code	12352100 (Organic derivatives and substituted compounds) [1] [2]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation [3] [4] [5] [6] [7]
Eye Irritation	2A	H319: Causes serious eye irritation [3] [4] [5] [6] [7]
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation [3] [4] [5] [6] [7]

Signal Word: Warning

Physical and Chemical Properties

Understanding the physical and chemical properties of **4-acetoxybenzaldehyde** is essential for safe storage and handling.

Table 3: Physicochemical Data

Property	Value
Physical State	Liquid
Boiling Point	152-153 °C at 17 mmHg [1]
Flash Point	113 °C (235.4 °F) - closed cup [1]
Density	1.168 g/mL at 25 °C [1]
Refractive Index	n20/D 1.538 [1]

Experimental Protocols for Hazard Assessment

The hazard classifications of **4-acetoxybenzaldehyde** are determined through standardized experimental protocols. The following are detailed methodologies for the key toxicological endpoints.

Acute Dermal Irritation/Corrosion (OECD Test Guideline 404)

This test determines the potential of a substance to cause skin irritation or corrosion.

Methodology:

- Test Animal: The albino rabbit is the recommended species.
- Preparation: Approximately 24 hours before the test, the animal's back is clipped free of fur.
- Application: A 0.5 mL (for liquids) or 0.5 g (for solids and semi-solids) dose of the test substance is applied to a small area (approximately 6 cm²) of the clipped skin under a gauze patch.[\[8\]](#)[\[9\]](#) An untreated area of skin serves as a control.[\[8\]](#)[\[9\]](#)
- Exposure: The test substance is applied for a duration of 4 hours.[\[10\]](#)
- Observation: After the exposure period, the patch is removed, and the skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.[\[10\]](#)
- Scoring: The reactions are scored on a scale of 0 (no reaction) to 4 (severe reaction).

- Classification: The substance is classified based on the severity and reversibility of the skin reactions.

Acute Eye Irritation/Corrosion (OECD Test Guideline 405)

This test evaluates the potential of a substance to cause eye irritation or damage.

Methodology:

- Test Animal: The albino rabbit is the preferred species.[\[11\]](#)
- Procedure: A single dose of the test substance (0.1 mL for liquids or 0.1 g for solids) is instilled into the conjunctival sac of one eye of the animal.[\[11\]](#) The other eye remains untreated and serves as a control.[\[12\]](#)
- Observation: The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after instillation.[\[11\]](#)
- Scoring: Ocular lesions are scored based on a standardized system.
- Classification: The substance is classified based on the severity and reversibility of the observed eye lesions.[\[13\]](#)

In Vitro Eye Irritation: Bovine Corneal Opacity and Permeability (BCOP) Test (OECD Test Guideline 437)

The BCOP assay is an in vitro method used to identify substances that can cause serious eye damage.[\[14\]](#)[\[15\]](#)[\[16\]](#)

Methodology:

- Test System: The test uses isolated corneas from the eyes of cattle obtained from abattoirs.[\[14\]](#)[\[15\]](#)
- Procedure: The isolated cornea is mounted in a holder. The test substance is applied to the epithelial surface of the cornea.

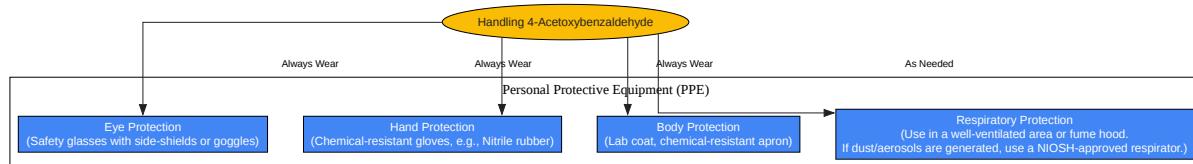
- Endpoints: Two key parameters are measured:
 - Corneal Opacity: The degree of cloudiness of the cornea is measured using an opacitometer.[14]
 - Corneal Permeability: The amount of fluorescein dye that passes through the cornea is quantified with a spectrophotometer.[14]
- Calculation: An In Vitro Irritancy Score (IVIS) is calculated based on the opacity and permeability values.[17]
- Classification: The IVIS is used to classify the substance's potential for causing severe eye irritation or damage.

Safety and Handling Precautions

Strict adherence to safety protocols is mandatory when handling **4-acetoxybenzaldehyde**.

Personal Protective Equipment (PPE)

The following diagram outlines the recommended PPE for handling this chemical.



[Click to download full resolution via product page](#)

Caption: Recommended Personal Protective Equipment for handling **4-acetoxybenzaldehyde**.

Engineering Controls

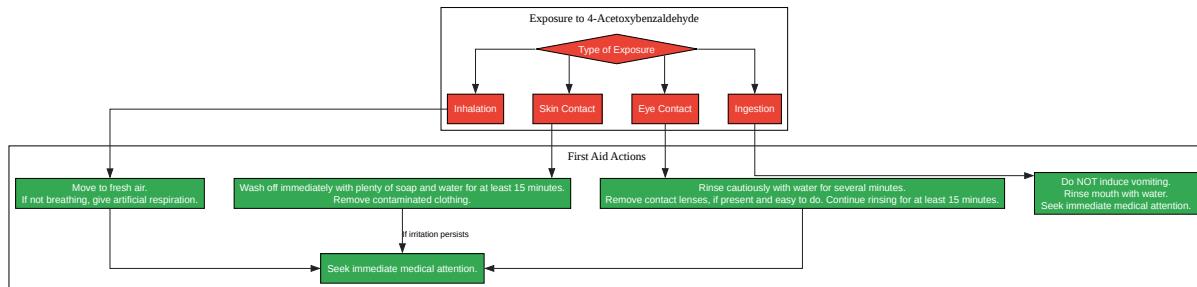
- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible.

Handling and Storage

- Avoid contact with skin, eyes, and clothing.
- Avoid breathing vapors or mist.
- Keep container tightly closed when not in use.
- Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents and strong bases.

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure. The following flowchart details the recommended first aid procedures.

[Click to download full resolution via product page](#)

Caption: First Aid Procedures for **4-Acetoxybenzaldehyde** Exposure.

- In case of inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[18] If not breathing, give artificial respiration.[18] Seek medical attention if you feel unwell.[18]
- In case of skin contact: Immediately wash with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes.[18] Get medical attention if skin irritation occurs.[18]
- In case of eye contact: Rinse cautiously with water for several minutes.[18] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[18] If eye irritation persists, get medical advice/attention.[18]

- In case of ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Seek immediate medical attention.

Fire-Fighting Measures

- Suitable extinguishing media: Use water spray, dry chemical, carbon dioxide (CO₂), or appropriate foam.[18]
- Specific hazards arising from the chemical: Combustible liquid. In case of fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.
- Special protective equipment for firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- Personal precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment. Avoid breathing vapors, mist, or gas.
- Environmental precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for cleaning up: Absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal.

Disposal Considerations

Dispose of contents/container in accordance with local, regional, national, and international regulations. Do not dispose of down the drain. This material and its container must be disposed of as hazardous waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. oecd.org [oecd.org]
- 2. usa.databasesets.com [usa.databasesets.com]
- 3. GHS Hazard Statements - List, Codes & Implementation | BradyID.com [bradyid.com]
- 4. GHS hazard statements - Wikipedia [en.wikipedia.org]
- 5. Full collection of Hazard statements. In force from 17 October 2020 [msds-europe.com]
- 6. chemsafetypro.com [chemsafetypro.com]
- 7. H-phrases (hazard statements) [stoffenmanager.com]
- 8. oecd.org [oecd.org]
- 9. oecd.org [oecd.org]
- 10. Acute Dermal Irritation OECD 404 - Toxicology IND Services [toxicology-ind.com]
- 11. oecd.org [oecd.org]
- 12. nucro-technics.com [nucro-technics.com]
- 13. catalog.labcorp.com [catalog.labcorp.com]
- 14. iivs.org [iivs.org]
- 15. Bovine Corneal Opacity and Permeability Test Method for Identifying i) Chemicals Inducing Serious Eye Damage and ii) Chemicals Not Requiring Classification for Eye Irritation or Serious Eye Damage | RE-Place [re-place.be]
- 16. policycommons.net [policycommons.net]
- 17. OECD 437: Bovine Corneal Opacity and Permeability Test (BCOP) [jrfglobal.com]
- 18. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- To cite this document: BenchChem. [4-Acetoxybenzaldehyde: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1194636#4-acetoxybenzaldehyde-safety-and-handling-precautions>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com